

# Optimizing VTP50469 Concentration for IC50 Determination: A Technical Guide

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## Compound of Interest

Compound Name: VTP50469

Cat. No.: B10824408

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for optimizing the use of **VTP50469** in IC50 determination assays. It includes frequently asked questions, troubleshooting advice, detailed experimental protocols, and key data presented in accessible formats to facilitate successful experimentation.

## Frequently Asked Questions (FAQs)

Q1: What is **VTP50469** and what is its mechanism of action?

A1: **VTP50469** is a potent, highly selective, and orally active small molecule inhibitor of the Menin-Mixed Lineage Leukemia (MLL) protein-protein interaction, with a  $K_i$  of 104 pM.<sup>[1][2][3][4][5]</sup> In leukemias with MLL rearrangements (MLL-r), the MLL fusion protein requires interaction with Menin to drive the expression of oncogenic genes like HOXA9 and MEIS1.<sup>[6][7][8]</sup> **VTP50469** works by binding to Menin, disrupting its interaction with the MLL fusion protein.<sup>[6][9][10]</sup> This leads to the downregulation of target gene expression, which in turn induces differentiation and apoptosis in MLL-r leukemia cells.<sup>[1][2][3][4][6]</sup>

Q2: In which cancer cell lines is **VTP50469** expected to be most potent?

A2: **VTP50469** is most effective in cancer cell lines harboring MLL-rearrangements or NPM1 mutations.[9][10] It shows potent anti-proliferative activity in MLL-r AML and ALL cell lines, with IC50 values typically in the low nanomolar range.[1][3][4][5][6] In contrast, cell lines with wild-type MLL, such as HL-60, K562, and Reh, are significantly less sensitive, with IC50 values often greater than 1,000 nM.[5]

Q3: What is the recommended solvent and storage condition for **VTP50469**?

A3: **VTP50469** is soluble in DMSO.[1][2][5] For long-term storage, the powdered form should be kept at -20°C for up to 3 years.[4] Stock solutions in DMSO can be stored at -80°C for up to 2 years or -20°C for 1 year.[3][4] It is advisable to aliquot stock solutions to prevent repeated freeze-thaw cycles.[2]

Q4: What are the typical IC50 values observed for **VTP50469** in sensitive cell lines?

A4: The IC50 values for **VTP50469** are cell-line dependent but are consistently in the low nanomolar range for MLL-rearranged leukemias. For example, the IC50 is approximately 13 nM in MOLM13 cells, 17 nM in MV4;11 cells, and 25 nM in RS4;11 cells.[1][3][4]

## Data Summary

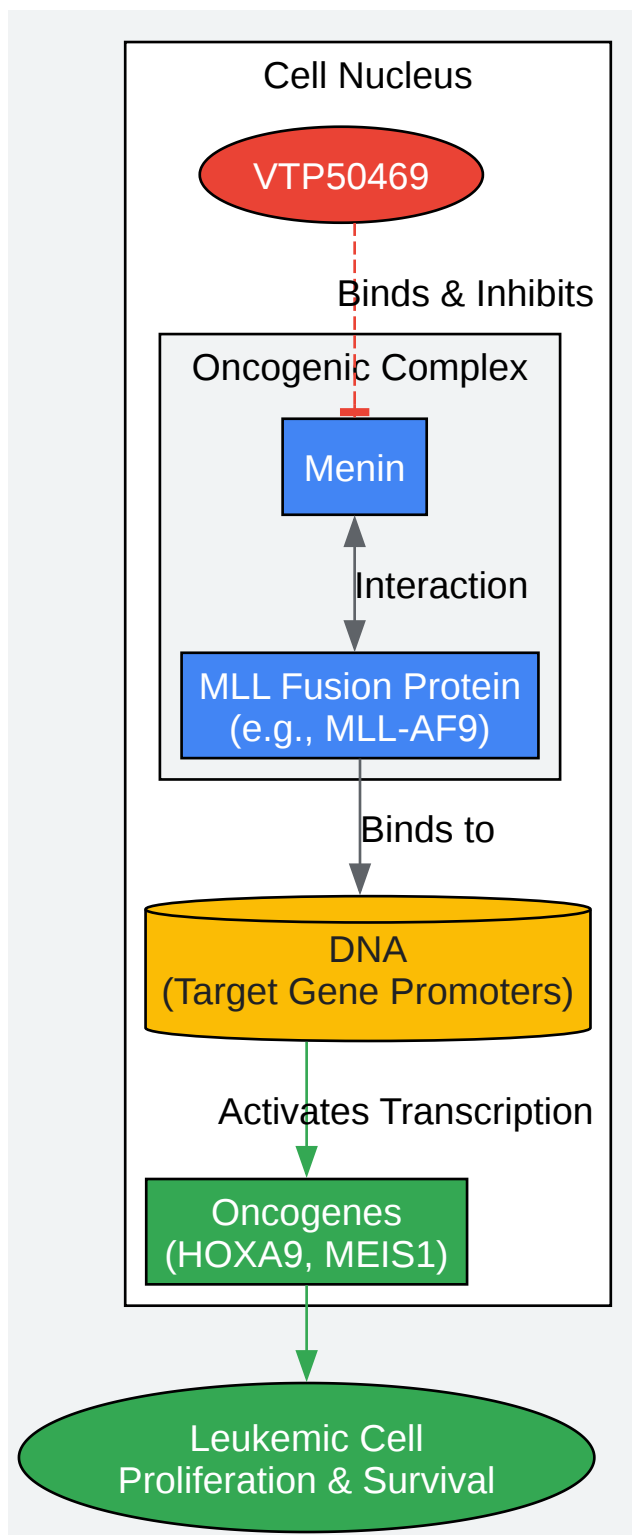
Table 1: **VTP50469** IC50 Values in Various Leukemia Cell Lines

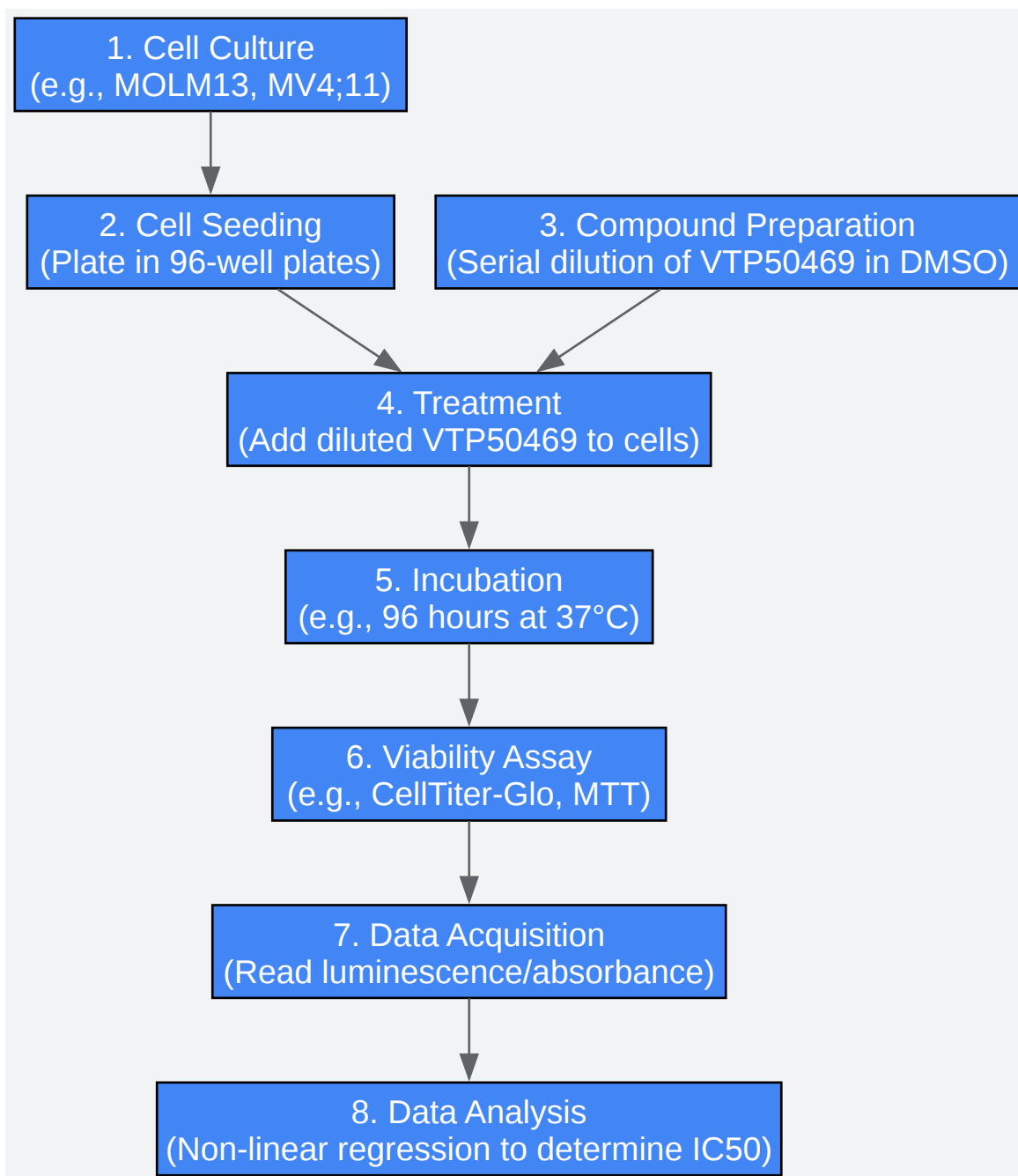
Cell Line	Subtype	IC50 (nM)
MOLM13	AML (MLL-AF9)	13[1][3][4]
MV4;11	AML (MLL-AF4)	10 - 17[1][3][4][11]
RS4;11	ALL (MLL-AF4)	25[1][3][4]
THP1	AML (MLL-AF9)	37[1][3]
NOMO1	AML	30[1][3]
ML2	AML	16[1][3]
EOL1	AML	20[1][3]
KOPN8	ALL	15[1][3]
SEMK2	ALL	27[1][3]
HL-60	AML (Wild-Type MLL)	>1,000[5]
K562	CML (Wild-Type MLL)	>1,000[5]

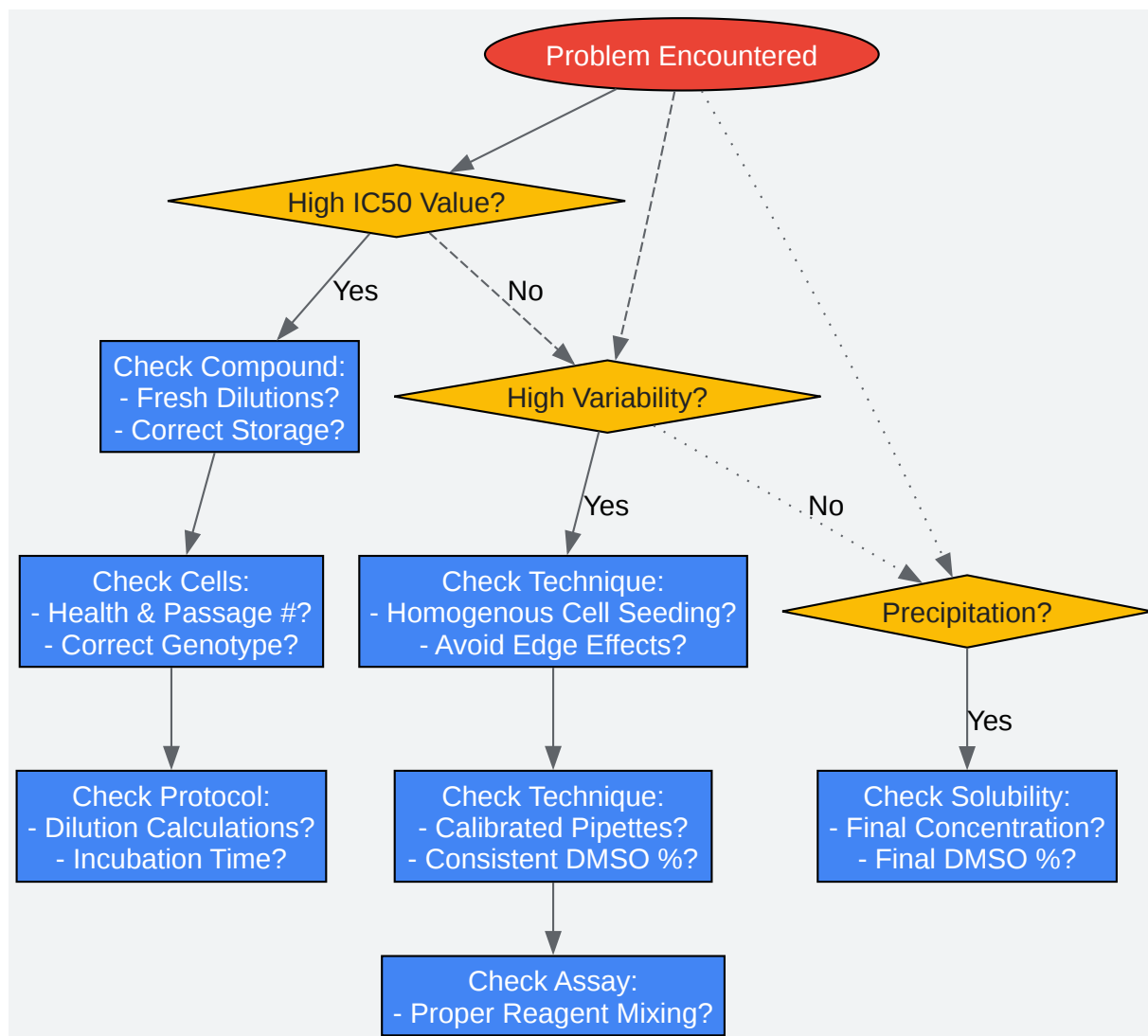
Table 2: Solubility of **VTP50469**

Solvent	Concentration	Notes
DMSO	≥10 mg/mL[5]	Fresh DMSO is recommended as moisture can reduce solubility.[2] Sonication can aid dissolution.[1]
Ethanol	1-10 mg/mL (Sparingly soluble)	-
In vivo formulation (10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline)	~4 mg/mL (6.34 mM)	Sonication is recommended.[1]

## Visualized Pathways and Workflows







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